Introduction: A Proactive Approach to Safety in Novel Compound Research

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Compound of Interest		
Compound Name:	*Ethyl 2-(benzylamino)-2-(hydroxyimino)acetate*	
CAS No.:	*937604-26-7*	
Cat. No.:	*B2476116*	*Get Quote*

In the landscape of drug discovery and development, researchers frequently work with novel chemical entities for which comprehensive safety data may not yet be established. **Ethyl 2-(benzylamino)-2-(hydroxyimino)acetate** (CAS No. 937604-26-7) is one such compound. While a specific, officially sanctioned Safety Data Sheet (SDS) for this molecule is not readily available in public databases, its structural motifs are well-characterized in other chemical contexts.

This guide is designed for researchers, scientists, and drug development professionals to provide a robust, scientifically-grounded safety assessment of **Ethyl 2-(benzylamino)-2-(hydroxyimino)acetate**. As your Senior Application Scientist, my objective is not to simply list generic precautions, but to explain the causality behind them. By deconstructing the molecule into its key functional components—the ethyl ester, the hydroxyimino (oxime) group, and the benzylamino moiety—we can extrapolate a probable hazard profile from well-documented analogous compounds. This document employs a proactive safety protocol, treating the compound with the caution it warrants until empirical data becomes available. Every recommendation herein is based on established principles of chemical safety and data from structurally related molecules, ensuring a self-validating system of risk mitigation.

Section 1: Chemical Identification and Physicochemical Properties

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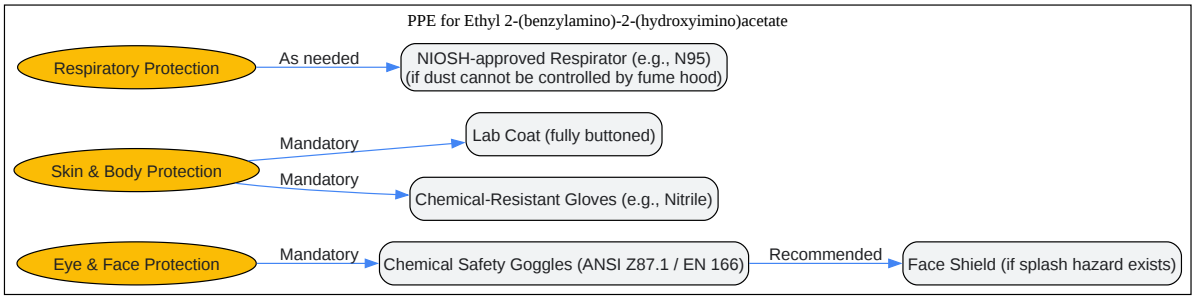
A precise understanding of a compound's identity and physical properties is the foundation of safe handling.

Chemical Structure:



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Caption: PPE selection workflow for handling the compound.

- Eye/Face Protection: Use tightly fitting safety goggles. [1]A face shield should also be worn if there is a risk of splashing. [1]* Skin Protection: Wear chemical-resistant gloves (e.g., nitrile). Gloves must be inspected for integrity before use and disposed of properly after handling. [1]A fully buttoned lab coat is required.

- Respiratory Protection: While working in a fume hood should provide adequate protection, if dust is generated and cannot be controlled, a NIOSH-approved N95 (or equivalent) respirator should be used. [1]

Storage and Incompatibility

- Storage Conditions: Store in a tightly closed container in a refrigerated (2-8°C), dry, and well-ventilated area. [2][3]* Incompatible Materials: Avoid contact with strong oxidizing agents,

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strong acids, and strong bases. [2][4]* Conditions to Avoid: Keep away from heat, flames, and sparks. [3][5]

Section 4: Emergency and First-Aid Procedures

Rapid and correct response to an exposure is critical. All laboratory personnel must be familiar with these procedures and the location of safety equipment.

Table 2: First-Aid Measures

Exposure Route	Procedure	Source
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.	[2][3]
Skin Contact	Immediately wash skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. If irritation persists, seek medical attention.	[6][3]
Inhalation	Remove victim to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.	[6][3]
Ingestion	Wash out mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[3][7]

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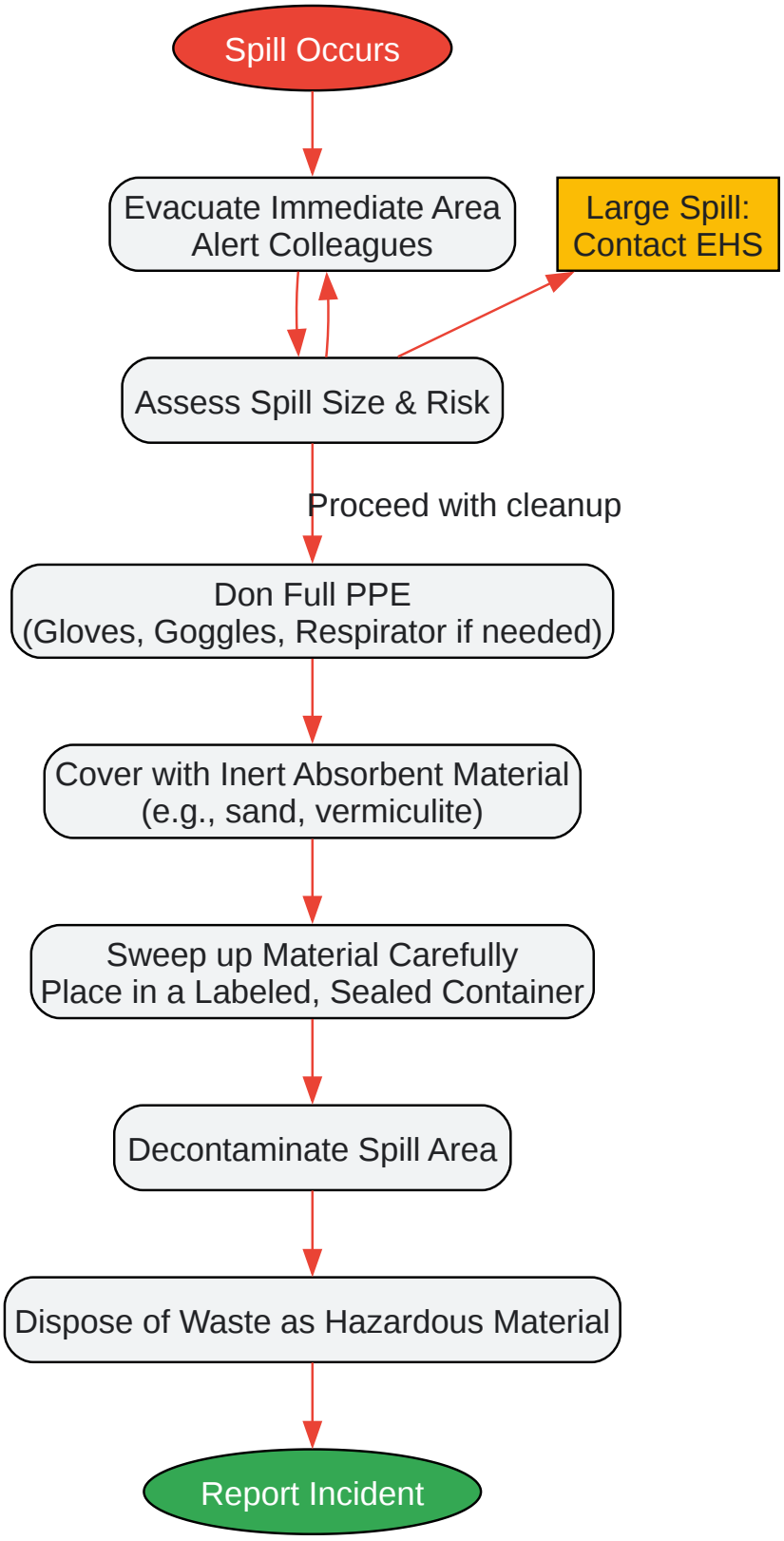
Spill Response Protocol

A structured response is essential to safely manage an accidental release.



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Caption: Workflow for responding to an accidental spill.

- Personal Precautions: Ensure adequate ventilation and wear appropriate PPE as described in Section 3.2. [6]* Cleanup: Mix the spilled material with sand or another inert absorbent. [3]Carefully sweep up and place into a tightly closed container for disposal. [3]Do not allow the material to enter drains or water courses. [3]

Fire-Fighting Measures

- Extinguishing Media: Use dry chemical powder or carbon dioxide (CO_2). [3]* Specific Hazards: Thermal decomposition may produce hazardous gases such as carbon monoxide, carbon dioxide, and nitrogen oxides. [2]* Protective Equipment: Firefighters should wear full protective clothing and a self-contained breathing apparatus (SCBA). [2][3]

Section 5: Relevance in Drug Development & Synthesis

Understanding the context of a compound's use can reinforce the importance of safety. The hydroxyiminoacetate scaffold is significant in medicinal and peptide chemistry. The related compound, Ethyl 2-cyano-2-(hydroxyimino)acetate (Oxyma), is a well-known and highly effective additive in peptide synthesis, used to suppress racemization during peptide bond formation. [8][9]These compounds act as alternatives to potentially explosive reagents like HOBt. [8] The synthesis of **Ethyl 2-(benzylamino)-2-(hydroxyimino)acetate** likely involves precursors such as ethyl cyanoacetate or other activated acetic acid esters, which are reacted to introduce the oxime and benzylamino groups. [8][10]Given its structural similarity to established reagents, it is plausible that this compound is being investigated for similar roles in synthetic chemistry, potentially as a novel coupling agent or as a building block for more complex pharmaceutical intermediates. [11]

Conclusion

While a dedicated Safety Data Sheet for **Ethyl 2-(benzylamino)-2-(hydroxyimino)acetate** remains to be published, a comprehensive safety protocol can be confidently established through the analysis of its constituent functional groups and structurally related compounds.

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This guide asserts that the compound should be treated as harmful if swallowed, a skin and respiratory irritant, and a significant eye irritant. All handling must be conducted within a chemical fume hood with appropriate personal protective equipment. By adhering to the protocols outlined in this document, researchers can mitigate risks and ensure a safe laboratory environment while exploring the potential of this novel chemical entity.

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